



Application Note & Protocol: High-Throughput Measurement of Invertin Kinetics

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Invertase (β-fructofuranosidase, E.C. 3.2.1.26) is an enzyme that catalyzes the hydrolysis of the disaccharide sucrose into its constituent monosaccharides, D-glucose and D-fructose.[1] This process is fundamental in various biological systems and has significant applications in the food and pharmaceutical industries. The study of invertase kinetics, originally explored by Michaelis and Menten, provides a classic model for understanding enzyme mechanisms.[1][2] [3] This document provides a detailed protocol for measuring invertase kinetics by quantifying the production of reducing sugars using the 3,5-Dinitrosalicylic Acid (DNS) method.[4][5] The protocols outlined herein cover the determination of fundamental kinetic parameters (Vmax and Km), as well as the effects of pH and temperature on enzyme activity.

Principle of the Assay

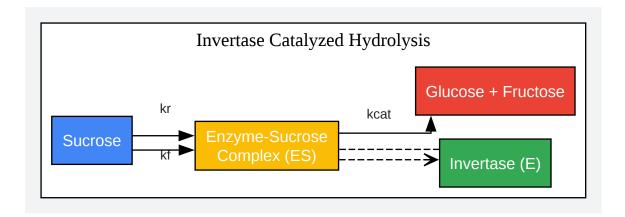
The kinetic activity of invertase is determined by measuring the initial rate of sucrose hydrolysis. The reaction produces glucose and fructose, both of which are reducing sugars.[1] The concentration of these reducing sugars can be quantified spectrophotometrically using the DNS reagent. In an alkaline solution, the 3,5-dinitrosalicylic acid is reduced by the reducing sugars to 3-amino-5-nitrosalicylic acid, a compound that exhibits a strong absorbance at 540 nm.[6][7] The intensity of the resulting red-brown color is directly proportional to the concentration of reducing sugars produced.[6] By measuring the initial reaction velocity (v₀) at



various substrate concentrations, the Michaelis-Menten constant (Km) and maximum velocity (Vmax) can be determined.[4][8]

Signaling Pathway and Experimental Workflow

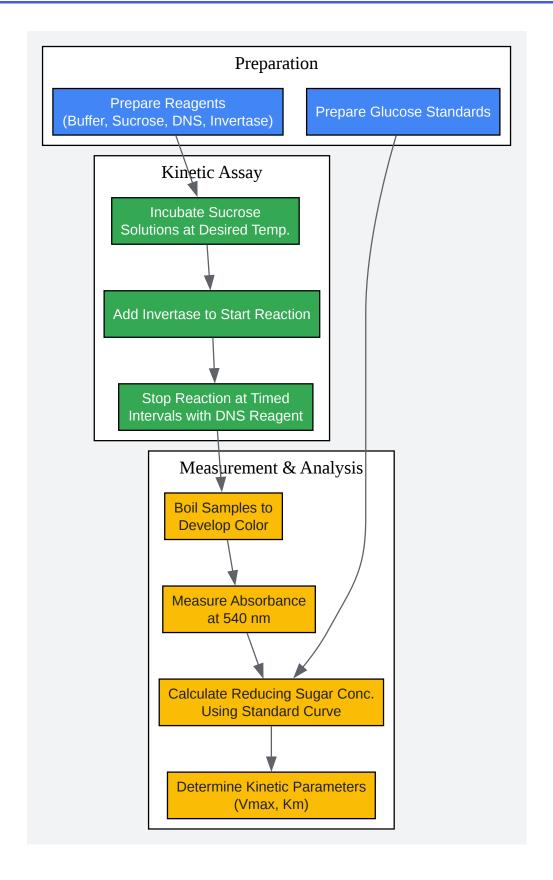
The following diagrams illustrate the core enzymatic reaction and the general experimental workflow for kinetic analysis.



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Caption: Michaelis-Menten pathway for invertase-catalyzed sucrose hydrolysis.





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